Technical Support Center: Minimizing Dibenzyl Adipate Migration

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Compound of Interest

Compound Name:	*Dibenzyl adipate*
CAS No.:	*2451-84-5*
Cat. No.:	*B044409*

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This technical support center is designed for researchers, scientists, and drug development professionals working with food contact materials (FCMs). It provides detailed troubleshooting guides, frequently asked questions (FAQs), and experimental protocols to address challenges related to the migration of **Dibenzyl adipate** (DBA).

Frequently Asked Questions (FAQs)

Q1: What is **Dibenzyl adipate** (DBA) and why is it used in food contact materials?

Dibenzyl adipate (CAS No: 2451-84-5), also known as dibenzyl hexanedioate, is an organic ester compound.[1] It is used as a plasticizer to increase the flexibility and durability of polymers, particularly in materials intended for repeated use.[2][3] Its low volatility and good thermal stability make it a functional choice for various polymer applications.[4]

Q2: What are the primary mechanisms of **Dibenzyl adipate** migration?

Plasticizer migration, including that of DBA, occurs through several mechanisms:

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- Diffusion: The primary driver, where plasticizer molecules move from an area of high concentration (the polymer bulk) to an area of low concentration (the surface).[2]
- Partitioning/Leaching: Once at the surface, the DBA molecules can transfer into a contacting liquid, such as a food or beverage. This process is influenced by the solubility of DBA in the liquid.[2][5]
- Volatilization: Evaporation of the plasticizer from the material's surface into the air, which is more significant at elevated temperatures.
- Blooming/Sweating: Migration of the plasticizer to the surface, where it forms an oily or crystalline film.

Q3: What are the key factors that influence the migration rate of **Dibenzyl adipate**?

The rate and extent of DBA migration are influenced by a combination of factors:

- Temperature: Higher temperatures significantly increase the diffusion rate of plasticizers within the polymer matrix.[6][7]
- Food Type (Simulant): Migration is highly dependent on the chemical nature of the food. Fatty or alcoholic foods tend to cause higher migration of lipophilic plasticizers like adipates compared to aqueous or dry foods.[6][8]
- Contact Time: Longer contact periods between the material and the food product generally lead to increased migration.[4][7]
- Polymer Properties: The type of polymer, its crystallinity, and density influence how tightly the plasticizer is held within the matrix.
- Plasticizer Concentration: Higher initial concentrations of DBA in the polymer can create a greater driving force for migration.

Q4: What are the regulatory limits for **Dibenzyl adipate** migration?

- European Union (EU): As of the latest amendments to Commission Regulation (EU) No 10/2011 on plastic materials, **Dibenzyl adipate** (FCM Substance No. not assigned, CAS

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2451-84-5) is not explicitly listed in the Union List of authorized substances.[9][10][11][12] For substances not on this list, the general safety requirements of Regulation (EC) No 1935/2004 apply. If treated as a non-intentionally added substance (NIAS), its migration should not be detectable, with a typical analytical detection limit of 0.01 mg/kg of food.[13]

- United States (US): **Dibenzyl adipate** is listed by the FDA under 21 CFR 177.2600 as a substance permitted for use in the manufacture of "rubber articles intended for repeated use."[2][3][8] This regulation does not set a specific migration limit (SML) in mg/kg for DBA itself. Instead, it mandates that the finished rubber article must meet overall total extractive limits when tested with n-hexane (for fatty foods) and water (for aqueous foods) under specified conditions.[10][14]

Q5: What analytical methods are used to quantify **Dibenzyl adipate** migration?

The most common and reliable techniques are:

- Gas Chromatography-Mass Spectrometry (GC-MS): Offers high sensitivity and selectivity, providing definitive identification of DBA based on its mass spectrum.[15][16]
- High-Performance Liquid Chromatography (HPLC): Often coupled with a UV detector, HPLC is suitable for separating and quantifying non-volatile compounds like DBA.[17]

Troubleshooting Guide: Unexpected or High DBA Migration

This guide addresses common problems encountered during migration experiments.

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Problem	Potential Cause	Recommended Solutions & Optimizations
High migration into aqueous/low-alcohol food simulants (e.g., 10% ethanol).	Poor compatibility between the relatively non-polar DBA and a polar polymer matrix. Surface contamination.	1. Surface Modification: Consider surface treatments like fluorination or grafting to alter the surface energy and reduce partitioning.[2] 2. Barrier Coating: Apply a functional barrier coating that has low permeability to DBA. 3. Pre-cleaning: Ensure polymer samples are thoroughly cleaned before testing to remove any surface residues of DBA from processing.
Significant leaching into fatty food simulants (e.g., olive oil, 50%/95% ethanol).	High affinity of the lipophilic DBA for the fatty simulant. Porous polymer structure.	1. Polymer Formulation: Incorporate nanoparticles (e.g., nano-SiO_2) into the polymer matrix to create a more tortuous path, hindering plasticizer diffusion. 2. Alternative Plasticizer: Evaluate replacing DBA with a higher molecular weight plasticizer, such as a polyester-based one, which has a lower diffusion coefficient. 3. Increase Polymer Crystallinity: Optimize processing conditions (e.g., annealing) to increase the crystalline content of the polymer, which can reduce free volume and slow migration.

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Material becomes brittle and loses flexibility after migration testing.	Significant loss of DBA plasticizer from the polymer matrix due to leaching or volatilization.	1. Optimize Test Conditions: If appropriate for the application, use less aggressive time/temperature conditions that still meet regulatory requirements. 2. Consider Reactive Plasticizers: For certain applications, a reactive plasticizer that chemically bonds to the polymer backbone can be used to prevent migration entirely.
Inconsistent or non-reproducible migration results between batches.	Variations in polymer processing (e.g., temperature, cooling rate). Inconsistent sample preparation or analytical procedure.	1. Standardize Processing: Tightly control all parameters during polymer processing, including melt temperature, injection speed, and cooling profiles. 2. Validate Analytical Method: Ensure the GC-MS or HPLC method is fully validated for linearity, accuracy, and precision.[15] Use an internal standard to correct for variations in sample preparation and injection volume. 3. Homogenize Samples: Ensure that the polymer samples being tested are homogenous and representative of the entire batch.

Quantitative Data Summary

While specific migration data for **Dibenzyl adipate** is limited in publicly available literature, the following table provides illustrative migration levels for similar adipate plasticizers under various

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conditions. This data helps to contextualize the potential migration behavior of DBA.

Plasticizer	Polymer	Food Simulant	Time / Temp.	Migration Level	Reference(s)
Di-(2-ethylhexyl) adipate (DEHA)	PVC	Kefalotyri Cheese (Fatty Food)	240 hours / 5°C	~345.4 mg/kg (18.9 mg/dm²)	[1]
Di-(2-ethylhexyl) adipate (DEHA)	PVC	Edam Cheese (Fatty Food)	240 hours / 5°C	~222.5 mg/kg (12.2 mg/dm²)	[1]
Di-isononyl adipate (DINA)	PVC Film	Fried Croquette (Fatty Food)	Wrapped immediately after frying	36,400 ng/g (36.4 mg/kg)	[3][18]
Dibutyl adipate (DBA)	PVDC Film	Ham Sausage	4 months / Storage	~6.8% of initial amount in film	[15][19]
Di-(2-ethylhexyl) adipate (DEHA)	PVC	Butter (High Fat)	30 days / 4°C	High levels reported	[8]

Note: The data presented is for comparison purposes and highlights the influence of food type and conditions on migration. Actual migration of DBA will depend on the specific material formulation and experimental setup.

Detailed Experimental Protocols

Protocol 1: Migration Testing & Sample Preparation

This protocol describes the general procedure for conducting a migration experiment according to principles outlined in EU Regulation (EU) No 10/2011.

- Materials:

- Polymer samples with known dimensions and surface area.
- Food Simulants:
  - Simulant A: 10% ethanol (v/v) in water (for aqueous foods).
  - Simulant B: 3% acetic acid (w/v) in water (for acidic foods).
  - Simulant D1: 50% ethanol (v/v) in water (for alcoholic foods and as an alternative for some fatty foods).
  - Simulant D2: Olive oil or 95% ethanol (for fatty foods).
- Glass migration cells or containers with inert lids.
- Incubator or oven capable of maintaining the test temperature (e.g., 40°C, 60°C).

- Procedure:

1. Cut the polymer material into test specimens of a precise surface area (e.g., 1 dm^2).
2. Clean the specimens to remove any surface contaminants.
3. Place the specimen in a glass migration cell.
4. Add a known volume of the selected food simulant, ensuring the standard surface-area-to-volume ratio (typically 6 dm^2/kg or 6 dm^2/L) is met.
5. Seal the cell and place it in an incubator at the specified test temperature (e.g., 40°C for 10 days for long-term storage simulation).
6. After the specified duration, remove the cell and allow it to cool to room temperature.
7. Carefully remove the polymer specimen. The food simulant is now ready for extraction and analysis.

Protocol 2: Quantification of DBA by GC-MS

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This protocol provides a starting point for the analysis of DBA in food simulants. Method optimization and validation are required.

- Sample Extraction (from Ethanol/Water Simulants):
  1. Take a precise volume of the food simulant post-migration (e.g., 10 mL).
  2. Spike with an appropriate internal standard (e.g., Diphenyl isophthalate).
  3. Perform a liquid-liquid extraction (LLE) by adding 5 mL of n-hexane.
  4. Vortex vigorously for 2 minutes to ensure thorough mixing.
  5. Centrifuge to separate the layers.
  6. Carefully transfer the upper hexane layer to a clean vial for GC-MS analysis.
- Instrumentation and Conditions (Example):
  - GC System: Agilent 7890 or equivalent.
  - Column: HP-5MS (or similar 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness.
  - Inlet: Split/splitless, 280°C.
  - Carrier Gas: Helium, constant flow at 1.0 mL/min.
  - Oven Program:
    - Initial Temp: 100°C, hold for 1 min.
    - Ramp: 20°C/min to 300°C.
    - Hold: 5 min at 300°C.
  - MS System: Agilent 5977 or equivalent.
  - Ionization Mode: Electron Ionization (EI), 70 eV.

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- Acquisition Mode: Selected Ion Monitoring (SIM) for highest sensitivity. Target ions for **Dibenzyl adipate** (m/z): 91 (quantification), 108, 149.

- Quantification:

1. Prepare a calibration curve using standard solutions of DBA in hexane (e.g., 0.05, 0.1, 0.5, 1.0, 5.0 mg/L).

2. Inject the extracted samples and standards.

3. Calculate the concentration of DBA in the food simulant based on the peak area ratio of the analyte to the internal standard against the calibration curve.

Protocol 3: Quantification of DBA by HPLC-UV

This protocol provides a starting point for an alternative analytical method.

- Instrumentation and Conditions (Example):
  - HPLC System: Agilent 1260 Infinity II or equivalent with UV detector.
  - Column: C18 reverse-phase, 250 mm x 4.6 mm, 5 µm particle size.
  - Mobile Phase: Isocratic mixture of Acetonitrile : Water (80:20, v/v).
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30°C.
  - Injection Volume: 10 µL.
  - Detection: UV at 254 nm.

- Sample Preparation:

1. For ethanol/water simulants, samples can often be directly injected after filtering through a 0.45 µm syringe filter.

2. If concentration is needed, a solid-phase extraction (SPE) step may be required.

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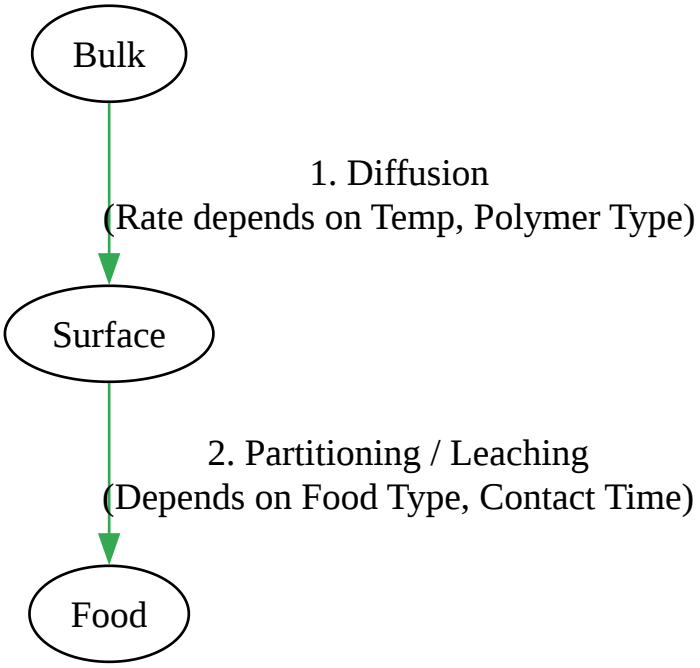
- Quantification:

  1. Prepare a calibration curve using standard solutions of DBA in the mobile phase.

  2. Inject samples and standards to determine the concentration based on peak area.

Diagrams and Visualizations



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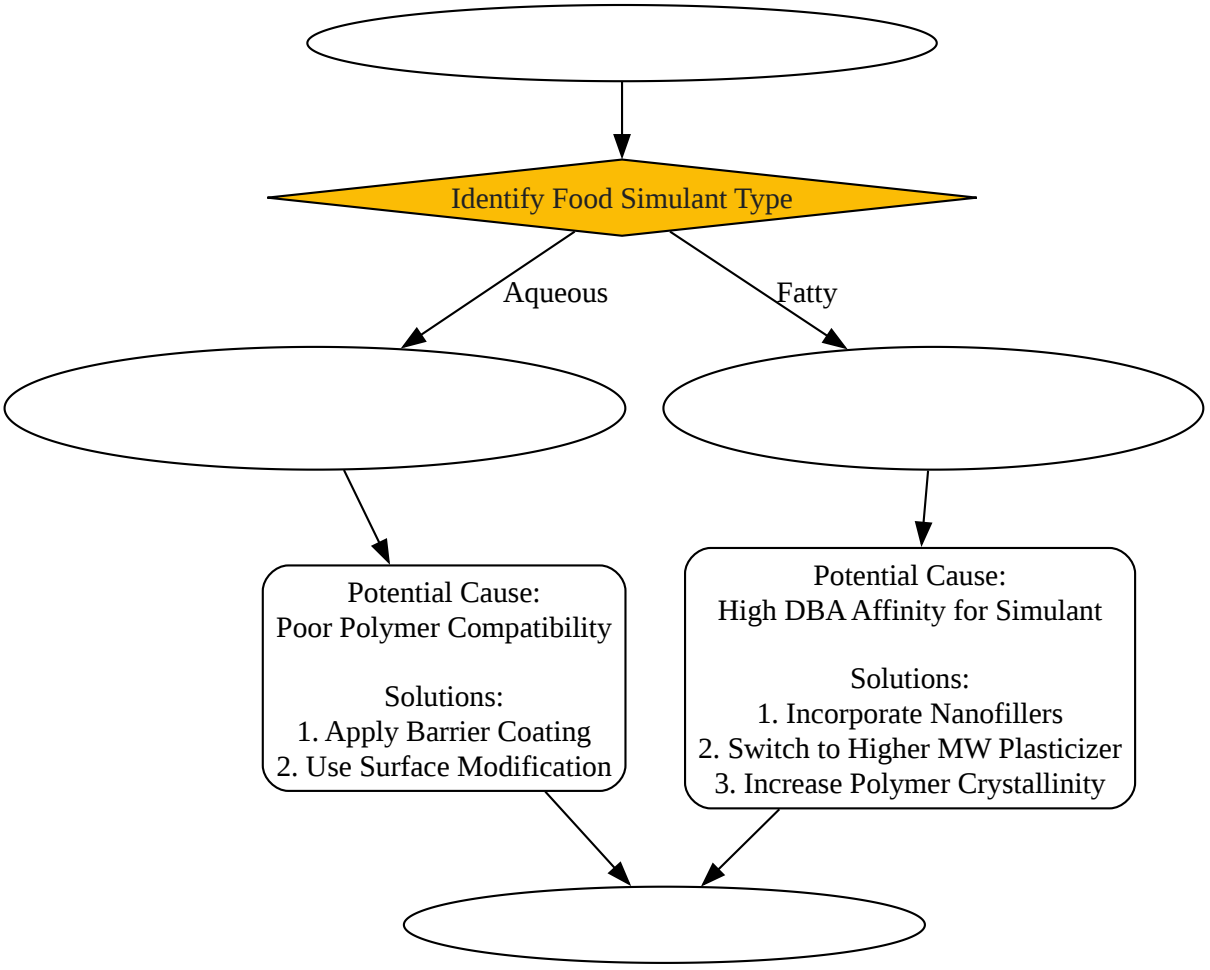

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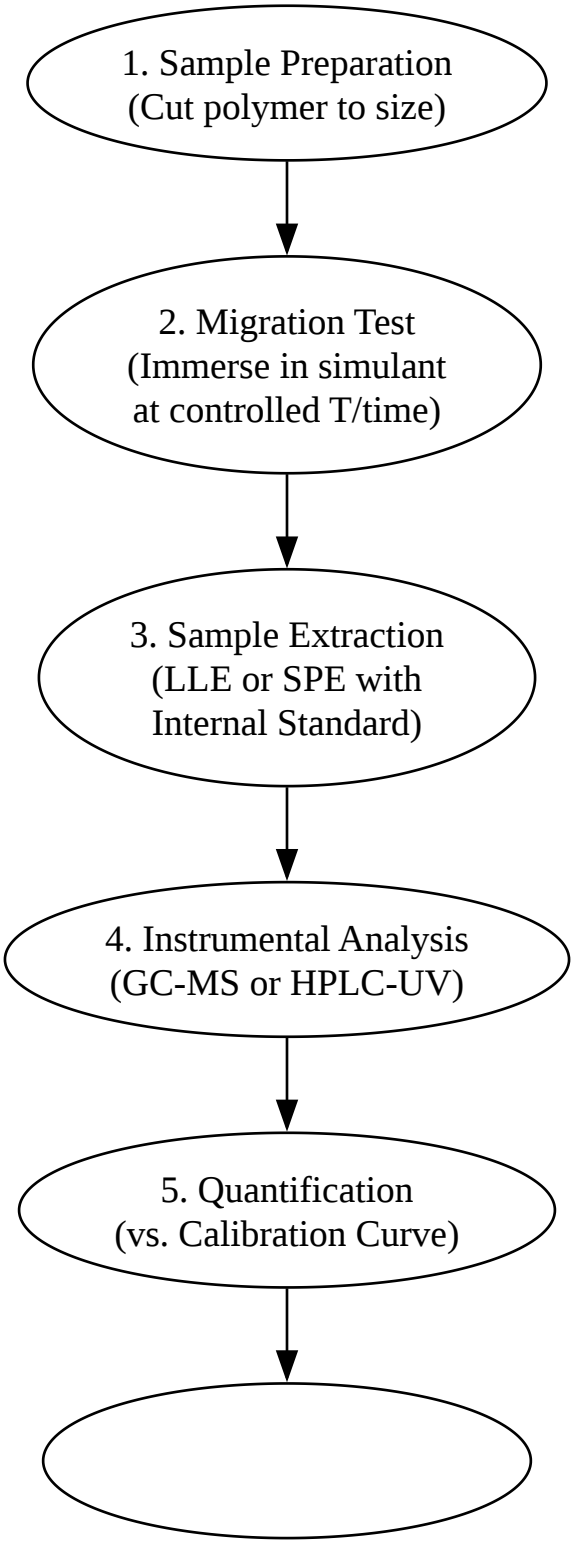

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